

Essential Safety and Handling Guide for L-Phenylalanine and Indole-15N

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Compound of Interest

Compound Name: *L-Phenylalanine, Indole-15N*

Cat. No.: B12398882

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling L-Phenylalanine and Indole-15N. The following procedures are designed to ensure the safe handling and disposal of these chemicals in a laboratory setting.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for L-Phenylalanine and Indole-15N.

Property	L-Phenylalanine	Indole-15N
Molecular Formula	C ₉ H ₁₁ NO ₂	C ₈ H ₇ ¹⁵ N
Molecular Weight	165.19 g/mol	118.14 g/mol
Appearance	White crystalline powder[1]	Solid
Melting Point	270 - 275 °C (decomposes)	Not available
Flash Point	Not available	121 °C (249.8 °F) - closed cup
Storage Temperature	Store below +30°C in a dry, well-ventilated place[2]	Room temperature, away from light and moisture[3][4]

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural, step-by-step guidance for the safe handling of L-Phenylalanine and Indole-15N from receipt to use.

Receiving and Inspection

- Upon receipt, visually inspect the containers for any damage or leaks.
- Verify that the container labels match the ordered chemicals.
- Ensure the Safety Data Sheet (SDS) for each chemical is readily accessible.

Personal Protective Equipment (PPE)

L-Phenylalanine:

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[5\]](#)[\[6\]](#)
- Skin Protection: Wear suitable protective gloves and a lab coat to prevent skin exposure.[\[5\]](#)
[\[6\]](#)
- Respiratory Protection: Under normal conditions of use, respiratory protection is not required.[\[7\]](#) If dust is generated, a dust mask may be used for comfort.[\[7\]](#)

Indole-15N:

- Eye and Face Protection: Wear chemical safety goggles.[\[8\]](#)
- Skin Protection: Wear protective gloves and clothing. It is toxic in contact with skin.
- Respiratory Protection: Use only under a chemical fume hood.[\[8\]](#)

Handling and Preparation

- Handle both chemicals in a well-ventilated area.[5][6] For Indole-15N, a chemical fume hood is required.[8]
- Avoid the formation of dust when handling the solid forms.[5][7]
- Measure and weigh the chemicals in a designated area to prevent cross-contamination.
- Wash hands thoroughly after handling.[1][9]

Storage

- L-Phenylalanine: Keep the container tightly closed and store in a cool, dry, and well-ventilated place.[5] It is incompatible with strong oxidizing agents.[5][2]
- Indole-15N: Store at room temperature, protected from light and moisture.[3][4]

Disposal Plan: Step-by-Step Procedures

Proper disposal of L-Phenylalanine, Indole-15N, and associated waste is crucial to ensure environmental safety and regulatory compliance.

Waste Segregation

- Segregate waste contaminated with L-Phenylalanine and Indole-15N from general laboratory waste.
- Use separate, clearly labeled, and sealed containers for each chemical waste stream.

L-Phenylalanine Disposal

- L-Phenylalanine is generally not considered hazardous waste.[7]
- Dispose of as a non-hazardous material in accordance with all applicable national, state, and local regulations.[10]
- For spills, sweep or vacuum up the material, place it in a suitable container for disposal, and avoid generating dust.[5][6]

Indole-15N Disposal

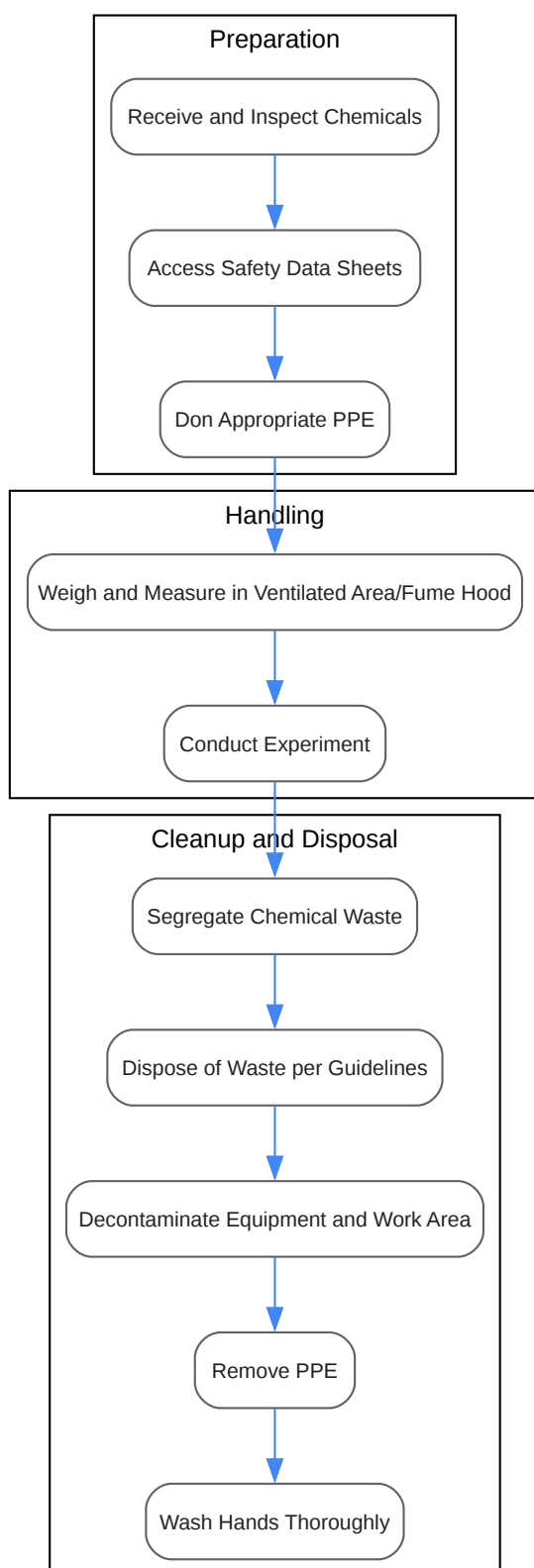
- Indole is very toxic to aquatic life. Do not allow it to enter drains or water courses.[8]
- Contaminated materials and the chemical itself should be disposed of as hazardous waste.
- Consult with your institution's environmental health and safety (EHS) office for specific disposal protocols.
- Offer surplus and non-recyclable solutions to a licensed disposal company.[7]

Decontamination

- Decontaminate all glassware and equipment that has come into contact with the chemicals.
- Wash the work area thoroughly after completing your work and before leaving the laboratory.

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of L-Phenylalanine and Indole-15N in a laboratory setting.



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Caption: Workflow for Safe Chemical Handling

This comprehensive guide is intended to provide essential safety information. Always consult the specific Safety Data Sheet (SDS) for the most detailed and up-to-date information and adhere to your institution's safety protocols.

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